

# Safe Disposal and Handling of GSK299115A

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## Compound of Interest

Compound Name: GSK299115A

Cat. No.: B1672378

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This document provides essential safety and logistical information for the proper handling and disposal of **GSK299115A**, a research chemical identified as a G Protein-coupled Receptor Kinase (GRK), PKA, and ROCK1 inhibitor.[1] The following procedures are designed for researchers, scientists, and drug development professionals to ensure laboratory safety and proper environmental stewardship.

## Chemical and Physical Properties

A summary of the key quantitative data for **GSK299115A** is presented below. This information is critical for safe handling and for the accurate classification of waste.

Property	Value
CAS Number	864082-35-9[2][3][4]
Molecular Formula	C <sub>20</sub> H <sub>16</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub> [2][4][5]
Molecular Weight	415.27 g/mol [2][4][5]
Purity	≥98.99%[3]
Physical State	Solid[5]
Solubility	DMSO: 50 mg/mL (120.4 mM)[3]
Storage (Powder)	-20°C for 3 years[3]
Storage (In Solvent)	-80°C for 1 year[3]

## Procedural Guidance for Disposal

As a laboratory chemical, **GSK299115A** must be disposed of as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.<sup>[6]</sup> Adherence to local, regional, and national hazardous waste regulations is mandatory to ensure complete and accurate classification and disposal.<sup>[6]</sup>

### Step-by-Step Disposal Protocol

- **Personal Protective Equipment (PPE):** Before handling the chemical, ensure appropriate PPE is worn. This includes a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles that comply with OSHA regulations (29 CFR 1910.133) or European Standard EN166.<sup>[6]</sup><sup>[7]</sup>
- **Waste Characterization:** Classify **GSK299115A** as a hazardous chemical waste. All waste determinations and records should be maintained for a minimum of three years.
- **Containerization:**
  - Place solid waste into a suitable, clearly labeled, and sealable container.
  - For solutions, use a compatible, leak-proof container. Do not mix with incompatible waste streams.
  - The container must be marked with the words "Hazardous Waste," the full chemical name (4-(3,4-Dichlorophenyl)-N-(1H-indazol-5-yl)-6-methyl-2-oxo-3,4-dihydro-1H-pyridine-5-carboxamide), and an indication of its hazards.
- **Storage of Waste:**
  - Store the waste container in a designated satellite accumulation area at or near the point of generation.
  - Keep the container tightly closed except when adding waste.
  - Store in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Disposal Request:**

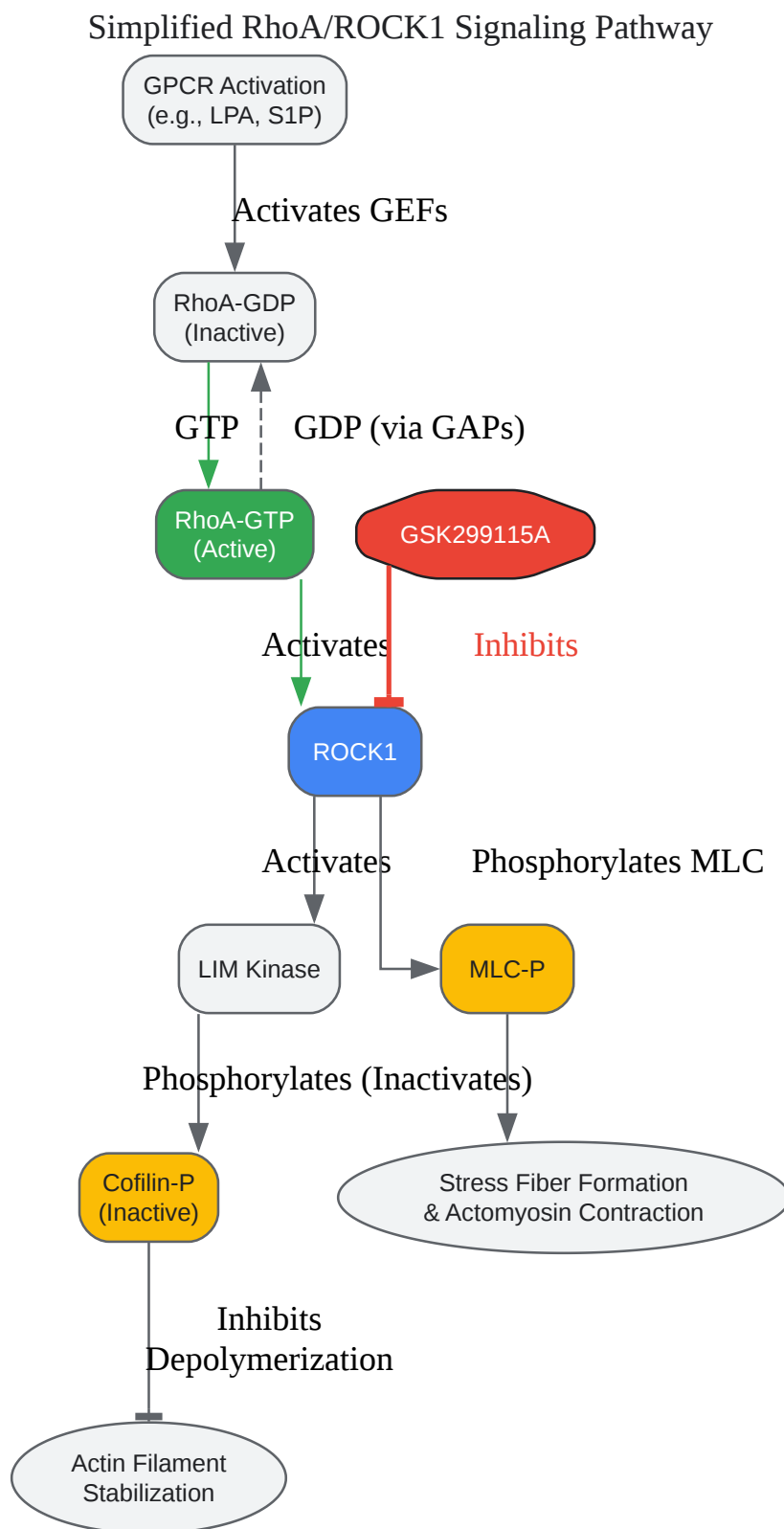
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Provide all necessary documentation, including the chemical name and quantity.
- The waste must be transported by a licensed hazardous waste transporter to a permitted treatment, storage, and disposal facility (TSDF).

## Spill and Emergency Procedures

- Small Spills (Solid): In case of a small spill, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.<sup>[6]</sup> Ensure adequate ventilation.
- Personal Contact:
  - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes and remove contaminated clothing.<sup>[7]</sup>
  - Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if easy to do so and continue rinsing.<sup>[8]</sup> Seek immediate medical attention.
  - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.<sup>[7]</sup>
  - Ingestion: Wash out the mouth with water. Do not induce vomiting.<sup>[7]</sup>

## Signaling Pathway Inhibition

**GSK299115A** is a known inhibitor of ROCK1 (Rho-associated coiled-coil containing protein kinase 1). The RhoA/ROCK pathway is a critical regulator of cell shape, motility, and actin cytoskeleton organization.<sup>[6]</sup> The diagram below illustrates the mechanism of this pathway and the point of inhibition by **GSK299115A**.



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Caption: Inhibition of the ROCK1 signaling pathway by **GSK299115A**.

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